

# 2,6-Dichloro-4-methylnicotinamide chemical properties and structure

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## Compound of Interest

Compound Name: 2,6-Dichloro-4-methylnicotinamide

Cat. No.: B1296418

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## An In-depth Technical Guide to 2,6-Dichloro-4-methylnicotinamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **2,6-Dichloro-4-methylnicotinamide**. The information is curated for researchers, scientists, and professionals in the field of drug development.

## Core Chemical Properties

**2,6-Dichloro-4-methylnicotinamide** is a substituted pyridine derivative. The presence of two chlorine atoms and a methyl group on the pyridine ring, along with the nicotinamide functional group, imparts specific chemical characteristics to the molecule. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	38841-54-2	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	205.04 g/mol	<a href="#">[1]</a>
Melting Point	170-171 °C	N/A
Boiling Point	129-132 °C (at 7 mmHg) 299.8 °C (at 760 mmHg)	N/A
Density	1.448 g/cm <sup>3</sup>	N/A
Appearance	Crystalline solid	N/A
Purity	Typically available at ≥96%	<a href="#">[1]</a>

## Chemical Structure

The chemical structure of **2,6-Dichloro-4-methylnicotinamide** consists of a pyridine ring substituted at positions 2 and 6 with chlorine atoms, at position 4 with a methyl group, and at position 3 with a carboxamide group.

Systematic IUPAC Name: 2,6-dichloro-4-methylpyridine-3-carboxamide

Structural Identifiers:

Identifier Type	Value
SMILES	CC1=CC(=C(C(=N1)Cl)Cl)C(=O)N
InChI	InChI=1S/C7H6Cl <sub>2</sub> N <sub>2</sub> O/c1-3-2-4(8)11-6(9)5(3)7(10)12/h2H,1H3,(H2,10,12)

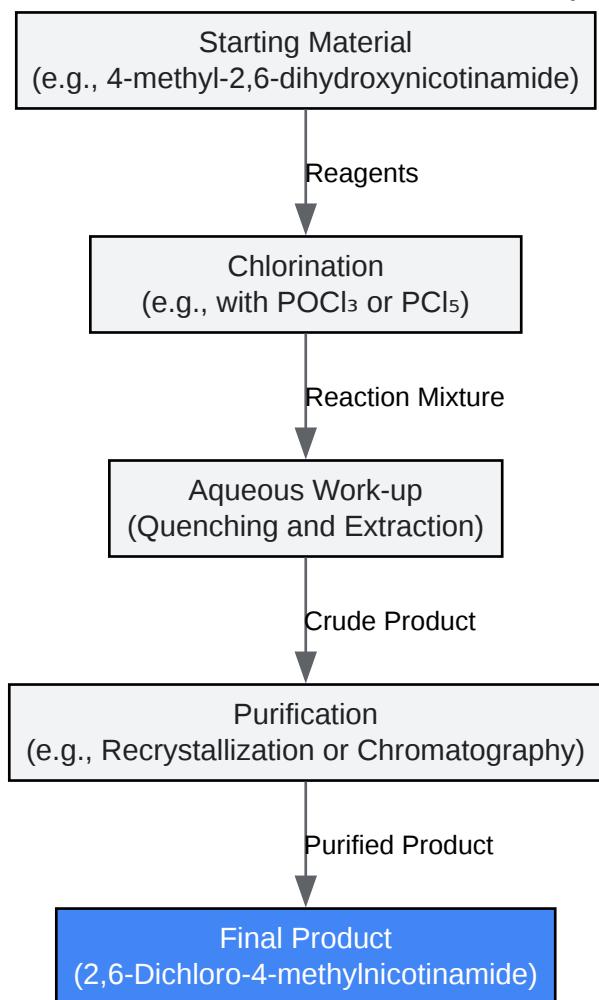
## Experimental Data and Protocols

### Synthesis

While a specific, detailed experimental protocol for the synthesis of **2,6-Dichloro-4-methylnicotinamide** is not readily available in the public domain, a general synthetic approach can be inferred from the preparation of structurally related compounds, such as other chlorinated nicotinamides and nicotinonitriles. A plausible synthetic route would involve the chlorination of a suitable precursor.

A general workflow for a potential synthesis is outlined below:

#### General Synthetic Workflow for 2,6-Dichloro-4-methylnicotinamide



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Caption: A potential synthetic workflow for **2,6-Dichloro-4-methylNicotinamide**.

Note on Experimental Protocols: Detailed experimental procedures, including specific reaction conditions, stoichiometry, purification methods, and analytical characterization for 2,6-Dichloro-4-methylNicotinamide, would require access to proprietary industrial synthesis literature or dedicated laboratory development.

## Biological Activity and Signaling Pathways

A comprehensive search of publicly available scientific literature and databases did not yield any specific information regarding the biological activity, mechanism of action, or associated signaling pathways for **2,6-Dichloro-4-methylNicotinamide**. While one commercial supplier classifies the compound as a "Protein Degrader Building Block," this is a broad categorization and does not provide specific biological targets or pathways.[\[1\]](#)

Due to the lack of available data on its biological effects, it is not possible to provide diagrams of signaling pathways or experimental workflows related to its biological function at this time. Further research and screening are required to elucidate any potential biological roles of this compound.

## Safety Information

Safety data sheets (SDS) from commercial suppliers should be consulted for detailed handling and safety information. As with any chlorinated organic compound, appropriate personal protective equipment should be used when handling **2,6-Dichloro-4-methylNicotinamide**.

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## References

- 1. [calpaclab.com](http://calpaclab.com) [calpaclab.com]
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